

Citalopram-d6 Application & Validation Parameters

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Compound Focus: Citalopram-d6

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The table below summarizes the core quantitative validation data for methods using **Citalopram-d6** as an internal standard, as reported in the scientific literature.

Analytical Method	Key Validation Parameters	Reported Values / Range	Reference
LC-MS/MS (Quantification of 4 antidepressant classes) [1]	Linearity (R²) Precision (% CV)	R ² ≥ 0.99	
% CV ≤ 20 for all analytes [1]	LC-MS/MS (Simultaneous determination of 21 antidepressants) [2]		
Linearity Range & (R²) 10–750 ng/mL (r ² > 0.990) [2]	Quantitative MALDI-MSI (FTICR MS & TOF MS) [3]		
Accuracy (compared to LC-MS/MS) Precision No significant difference from LC-MS/MS			
TOF MS: 51.1 ± 4.4 pmol/mg FTICR MS: 56.9 ± 6.0 pmol/mg [3]			

Detailed Experimental Protocols

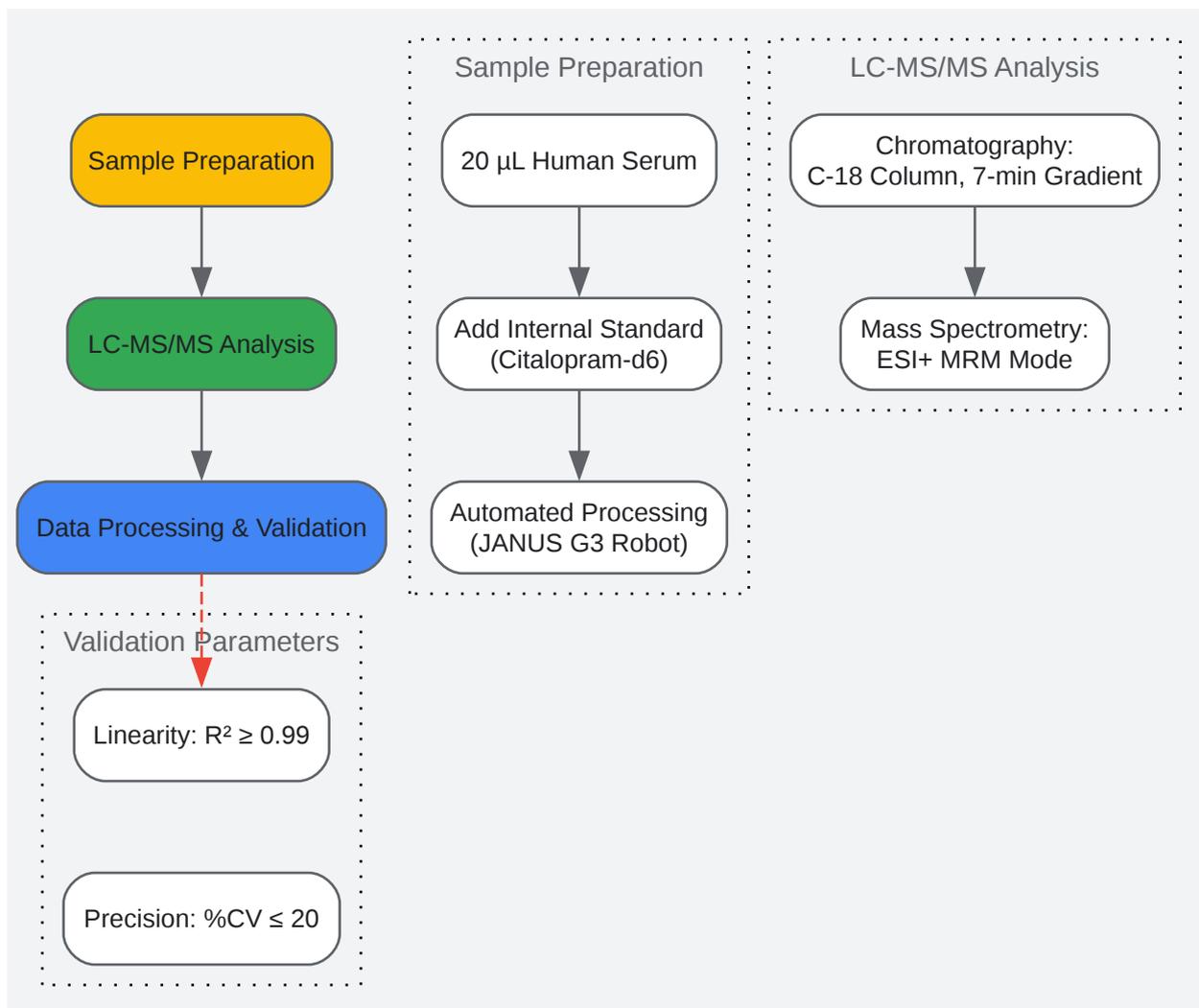
Here is a detailed breakdown of the methodologies from the key studies that utilized **Citalopram-d6**.

Protocol 1: LC-MS/MS for Antidepressants in Human Serum [1]

This study developed an automated, high-throughput method for quantifying several antidepressants.

- **Sample Preparation:**
 - **Sample Volume:** Used only **20 µL** of human serum.
 - **Automation:** The sample preparation was automated using a **JANUS G3 Robotic Liquid Handler**.
 - **Internal Standard: Citalopram D-6 (CIT-D6)** was used specifically for quantifying Citalopram.
 - **Matrix:** Drug-depleted human serum was used for preparing calibrators and quality controls (QCs). [1]
- **LC-MS/MS Conditions:**
 - **Instrument:** PerkinElmer QSight 220 CR Triple Quadrupole Mass Spectrometer.
 - **Ionization:** Electron Spray Injection (ESI) in **positive ion mode**.
 - **Chromatography:**
 - **Column:** PerkinElmer Brownlee SPP C-18 column (2.7 µm, C18, 90 Å, 4.6 × 75 mm).
 - **Mobile Phase:** A) Water with 0.1% Formic Acid, B) Acetonitrile with 0.1% Formic Acid.
 - **Gradient:** High-throughput, 7-minute run time per sample.
 - **Detection:** Multiple Reaction Monitoring (MRM) mode. [1]

This workflow can be visualized in the following diagram:



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Protocol 2: Quantitative MALDI-MSI for Drug Distribution in Brain Tissue [3]

This study established and cross-validated a quantitative method for imaging Citalopram distribution in mouse brain tissue sections.

- **Sample Preparation:**

- **Tissue Handling:** Mouse brain sections (14 µm thick) were prepared using a cryomicrotome.
- **Calibration Standards:** A dilution series of Citalopram standards (2.5 to 20 µM) was applied directly onto the tissue sections.
- **Internal Standard: Citalopram-d6** was homogeneously applied over the tissue section for normalization.

- **Matrix:** The matrix (DHB or FMP-10) was applied on top of the tissue and standards. [3]
- **MSI Analysis and Cross-Validation:**
 - **Instruments:** Method was validated on two different mass analyzers: **Time-of-Flight (TOF)** and **Fourier Transform Ion Cyclotron Resonance (FTICR)**.
 - **Validation:** The method was fully validated according to regulatory guidelines (e.g., FDA), assessing parameters like selectivity, accuracy, precision, recovery, and sensitivity.
 - **Reference Method:** Results were cross-validated against a traditional **LC-MS/MS** method, showing no significant difference in measured brain concentrations. [3]

Key Insights for Researchers

The gathered data highlights several critical points for method development and comparison:

- **Primary Role: Citalopram-d6** is consistently used as a **stable isotope-labeled internal standard (SIL-IS)**. Its main function is to correct for variability during sample preparation and ionization in mass spectrometry, thereby improving the accuracy and precision of quantitative analyses. [1] [3]
- **Performance Benchmark:** Methods incorporating **Citalopram-d6** have demonstrated performance that meets stringent regulatory standards for validation. Their results can be effectively cross-validated against established reference methods like LC-MS/MS. [3]
- **Versatility:** The use of **Citalopram-d6** is not limited to a single platform. It has been successfully implemented in various sophisticated analytical techniques, including high-throughput LC-MS/MS and quantitative mass spectrometry imaging (MALDI-MSI). [1] [3]

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2. Determination of Antidepressants in Human Plasma by ... [mdpi.com]
3. Cross- validated Matrix-Assisted Laser Desorption/Ionization Mass... [pmc.ncbi.nlm.nih.gov]

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